

Application Notes for **Racepinephrine Hydrochloride** Certified Reference Material

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Compound of Interest

Compound Name: *Racepinephrine hydrochloride*
Cat. No.: *B163037*

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Product: **Racepinephrine Hydrochloride** CAS Number: 329-63-5 Molecular Formula: $C_9H_{13}NO_3 \cdot HCl$ Molecular Weight: 219.67 g/mol [\[1\]](#)

Introduction

Racepinephrine Hydrochloride is the racemic mixture of the hydrochlorides of the (R)- and (S)-enantiomers of epinephrine.[\[2\]](#)[\[3\]](#) It is a sympathomimetic amine that functions as a non-selective agonist for both α - and β -adrenergic receptors.[\[4\]](#) This Certified Reference Material (CRM) is a highly characterized and traceable standard essential for quality control and analytical method development in the pharmaceutical industry. It provides a reliable benchmark for the quantification and identification of **racepinephrine hydrochloride** in drug substances and finished products. This CRM is produced and certified under ISO 17034 and ISO/IEC 17025 standards, ensuring its quality and traceability to primary standards from the United States Pharmacopeia (USP).

Applications

This Certified Reference Material is suitable for a range of analytical applications, including:

- Pharmaceutical Quality Control: For release testing of drug substances and finished pharmaceutical products.
- Method Development and Validation: As a primary standard for the development and validation of analytical methods such as High-Performance Liquid Chromatography (HPLC)

and UV-Visible Spectroscopy.

- Identification and Assay: For the definitive identification and accurate quantification of **racepinephrine hydrochloride**.
- Impurity Profiling: As a reference for the identification and quantification of potential impurities, such as adrenalone and norepinephrine.

Chemical and Physical Properties

Property	Specification
Appearance	Fine, white, odorless powder.
Solubility	Freely soluble in water; sparingly soluble in alcohol. [1]
Storage Conditions	Store in tight, light-resistant containers at 2-8°C. [5] Sensitive to light and air. [1]
Traceability	Traceable to USP primary standards.

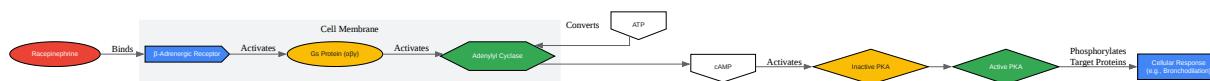
Quantitative Data Summary

The following table summarizes the typical specifications for **Racepinephrine Hydrochloride** Certified Reference Material as per the United States Pharmacopeia (USP) and a sample Certificate of Analysis.

Parameter	USP Specification	Sample Certificate of Analysis Data
Assay (anhydrous basis)	97.0% - 102.0% [2] [3]	99.8%
Specific Rotation	-1° to +1° [1] [2]	0°
Water Determination	≤ 0.5% [2]	0.2%
Residue on Ignition	≤ 0.5% [2]	0.04%
Adrenalone	≤ 0.2%	0.01%
Norepinephrine	≤ 4.0%	< 4.0%

Signaling Pathway

Racepinephrine acts as an agonist at adrenergic receptors, which are G-protein coupled receptors. The binding of racepinephrine to these receptors initiates a signaling cascade that varies depending on the receptor subtype (α or β). The diagram below illustrates the general signaling pathway for β -adrenergic receptors, which are coupled to Gs proteins.



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β -Adrenergic Receptor Signaling Pathway.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) Assay

This protocol is based on the USP monograph for the assay of **Racepinephrine Hydrochloride**.

Objective: To determine the purity of **Racepinephrine Hydrochloride** CRM and to quantify it in a sample.

Materials:

- **Racepinephrine Hydrochloride** CRM
- USP Epinephrine Bitartrate RS
- Acetic acid, glacial

- Water, HPLC grade
- Methanol, HPLC grade

Equipment:

- HPLC system with a UV detector
- Analytical balance
- Volumetric flasks (10 mL, 100 mL)
- Pipettes
- Syringe filters (0.45 µm)

Chromatographic Conditions:

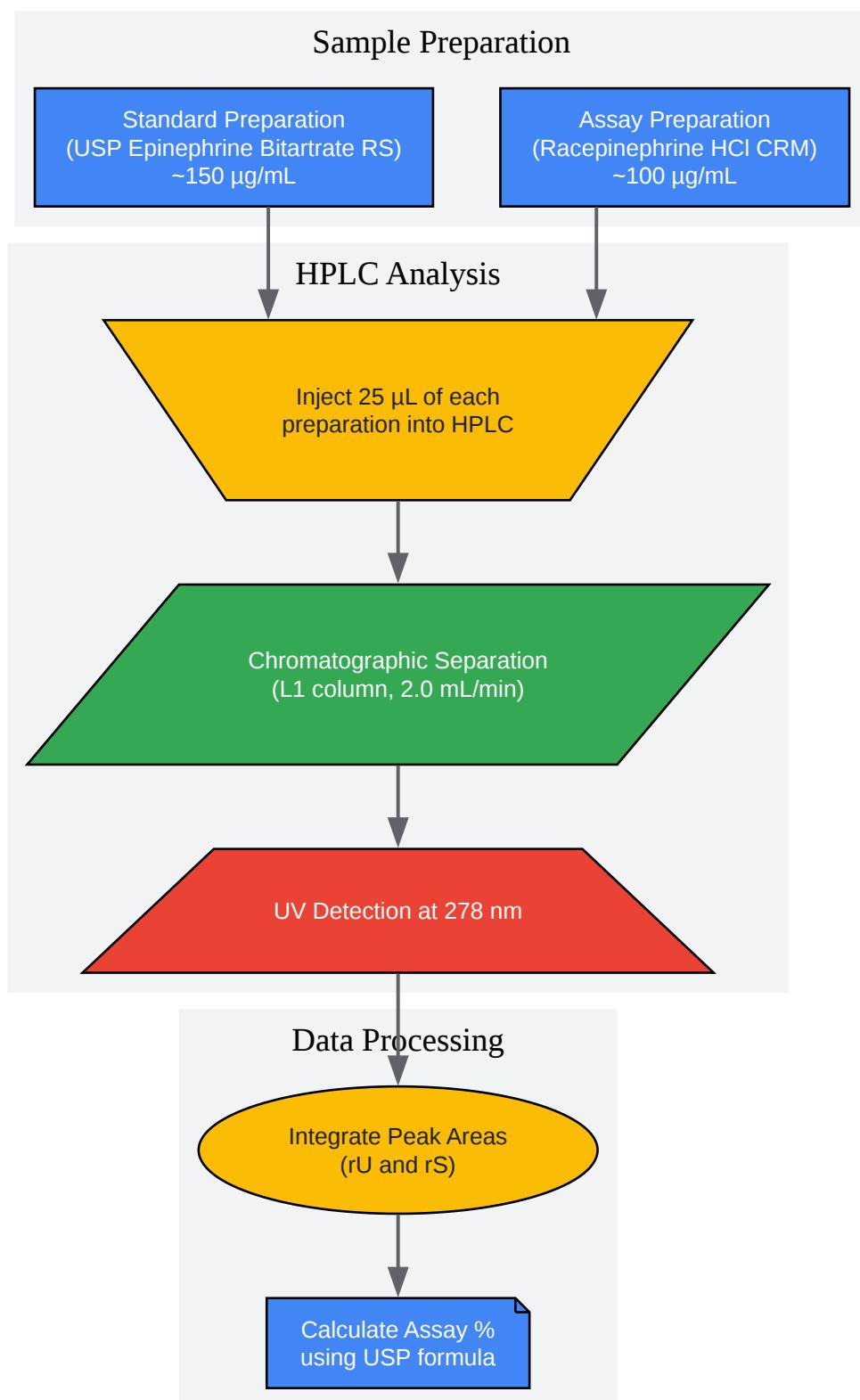
Parameter	Condition
Column	L1 packing, 4.6-mm × 15-cm
Mobile Phase	0.17 N acetic acid in water. Filtered and degassed.[2]
Flow Rate	2.0 mL/min[2]
Detection	UV at 278 nm[2]
Injection Volume	25 µL[2]

Procedure:

- Standard Preparation (USP Epinephrine Bitartrate RS):
 - Accurately weigh about 15 mg of USP Epinephrine Bitartrate RS and transfer to a 100-mL volumetric flask.
 - Dissolve in and dilute to volume with the Mobile Phase to obtain a solution with a known concentration of about 150 µg/mL.[2]

- Assay Preparation (**Racepinephrine Hydrochloride**):
 - Accurately weigh about 25 mg of **Racepinephrine Hydrochloride** CRM and transfer to a 100-mL volumetric flask.
 - Dissolve in and dilute to volume with the Mobile Phase.
 - Pipette 4.0 mL of this solution into a 10-mL volumetric flask and dilute to volume with the Mobile Phase to obtain a final concentration of about 100 μ g/mL.[2]
- Chromatography:
 - Separately inject equal volumes (about 25 μ L) of the Standard preparation and the Assay preparation into the chromatograph.[2]
 - Record the chromatograms and measure the peak responses for the major peaks.
- Calculation:
 - Calculate the quantity, in mg, of $C_9H_{13}NO_3 \cdot HCl$ in the portion of **Racepinephrine Hydrochloride** taken using the following formula: $0.25 * C * (219.67 / 333.30) * (rU / rS)$ where:
 - C is the concentration, in μ g/mL, of USP Epinephrine Bitartrate RS in the Standard preparation.
 - 219.67 is the molecular weight of **racepinephrine hydrochloride**.[2]
 - 333.30 is the molecular weight of epinephrine bitartrate.[2]
 - rU and rS are the peak responses obtained from the Assay preparation and the Standard preparation, respectively.[2]

Experimental Workflow Diagram:

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HPLC Assay Experimental Workflow.

UV-Visible Spectroscopy for Identification

This protocol is based on the USP monograph for the identification of **Racepinephrine Hydrochloride**.

Objective: To confirm the identity of a sample as **Racepinephrine Hydrochloride** by comparing its UV absorption spectrum to that of a known standard.

Materials:

- **Racepinephrine Hydrochloride** CRM
- USP Epinephrine Bitartrate RS
- Water, purified

Equipment:

- UV-Visible Spectrophotometer
- Analytical balance
- Volumetric flasks
- Quartz cuvettes

Procedure:

- Standard Solution Preparation:
 - Prepare a solution of USP Epinephrine Bitartrate RS in water to a concentration of 1 in 20,000 (50 µg/mL).
- Sample Solution Preparation:
 - Prepare a solution of the **Racepinephrine Hydrochloride** sample in water to a concentration of 1 in 20,000 (50 µg/mL).
- Spectral Analysis:

- Record the UV absorption spectrum of both the Standard Solution and the Sample Solution from 200 nm to 400 nm.
- The UV absorption spectrum of the Sample Solution should exhibit maxima and minima at the same wavelengths as that of the Standard Solution.[\[2\]](#)

Safety Precautions

Racepinephrine Hydrochloride is a potent adrenergic agonist and should be handled with care.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves, lab coat, and safety glasses.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area.
- Toxicity: Toxic if swallowed or in contact with skin. May cause respiratory irritation.
- Storage: Store locked up in a secure area.

Always consult the Safety Data Sheet (SDS) for complete safety information before handling this material.

References

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- 3. spectrumrx.com [\[spectrumrx.com\]](#)
- 4. racepinephrine | Dosing, Uses and Side effects | medtigo [\[medtigo.com\]](#)
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com